

Difference between 4-Octadecyl-o-cresol and 4-Octadecylphenol

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Compound of Interest

Compound Name: 4-Octadecyl-o-cresol

CAS No.: 93777-76-5

Cat. No.: B12641474

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Technical Guide: 4-Octadecyl-o-cresol vs. 4-Octadecylphenol

Structural Dynamics, Synthesis, and Functional Applications

Executive Summary

The primary distinction between 4-Octadecylphenol (4-ODP) and **4-Octadecyl-o-cresol** (4-ODOC) lies in the ortho-methyl substitution on the phenolic ring of the latter. While both compounds share a lipophilic C18 (stearyl) tail and a phenolic headgroup, the methyl group at the ortho position in 4-ODOC introduces specific steric and electronic effects. These effects significantly alter antioxidant potency, crystal packing (melting point), and solubility profiles, making 4-ODOC a preferred candidate for specialized applications such as rubber adhesion promoters and oxidation stabilizers, whereas 4-ODP serves as a general-purpose intermediate for surfactants and ethoxylates.

Physiochemical Profile & Structural Analysis

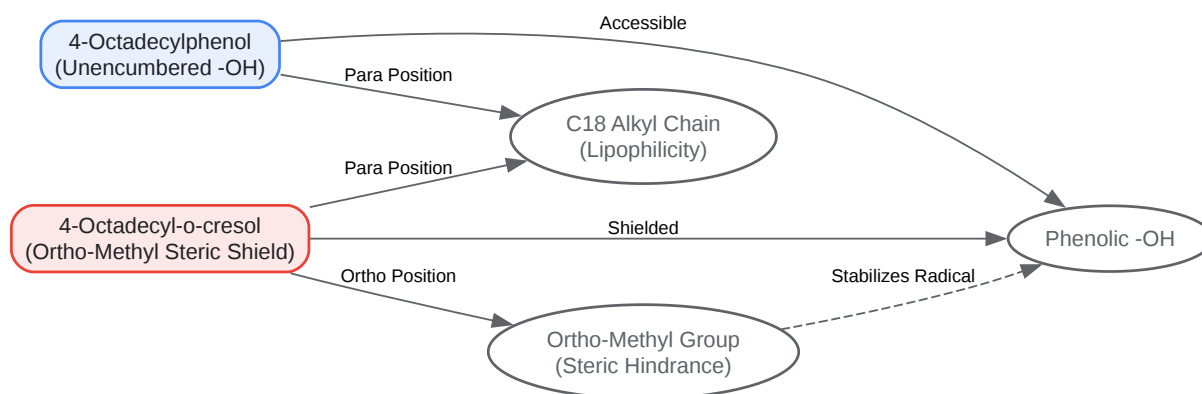
The structural variance, though seemingly minor (a single methyl group), dictates the functional behavior of the molecule in lipid bilayers and oxidative environments.

Comparative Data Table

Property	4-Octadecylphenol (4-ODP)	4-Octadecyl-o-cresol (4-ODOC)
IUPAC Name	4-Octadecylphenol	2-Methyl-4-octadecylphenol
CAS Number	2589-79-9	93777-76-5
Molecular Formula	C ₂₄ H ₄₂ O	C ₂₅ H ₄₄ O
Molecular Weight	346.59 g/mol	360.62 g/mol
LogP (Est.)	~10.8	~10.3 - 11.1
State (RT)	Waxy Solid	Waxy Solid
pKa (Phenolic)	~10.0	~10.3 (Slightly less acidic due to +I effect of Methyl)
Key Function	Surfactant Precursor, Monomer	Antioxidant, Adhesion Promoter

Structural Visualization

The following diagram contrasts the steric environment of the phenolic hydroxyl group.



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Figure 1: Structural comparison highlighting the steric influence of the ortho-methyl group in 4-ODOC.

Synthesis & Manufacturing

Both compounds are synthesized via Friedel-Crafts alkylation, but the choice of starting material (Phenol vs. o-Cresol) dictates the regiochemistry.

Reaction Mechanism

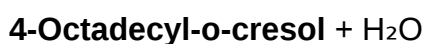
The synthesis typically involves the alkylation of the phenolic substrate with Stearyl Alcohol (1-Octadecanol) or 1-Octadecene using an acid catalyst (e.g., PTSA, Amberlyst-15, or BF_3).

- 4-ODP Synthesis: Phenol + Stearyl Alcohol



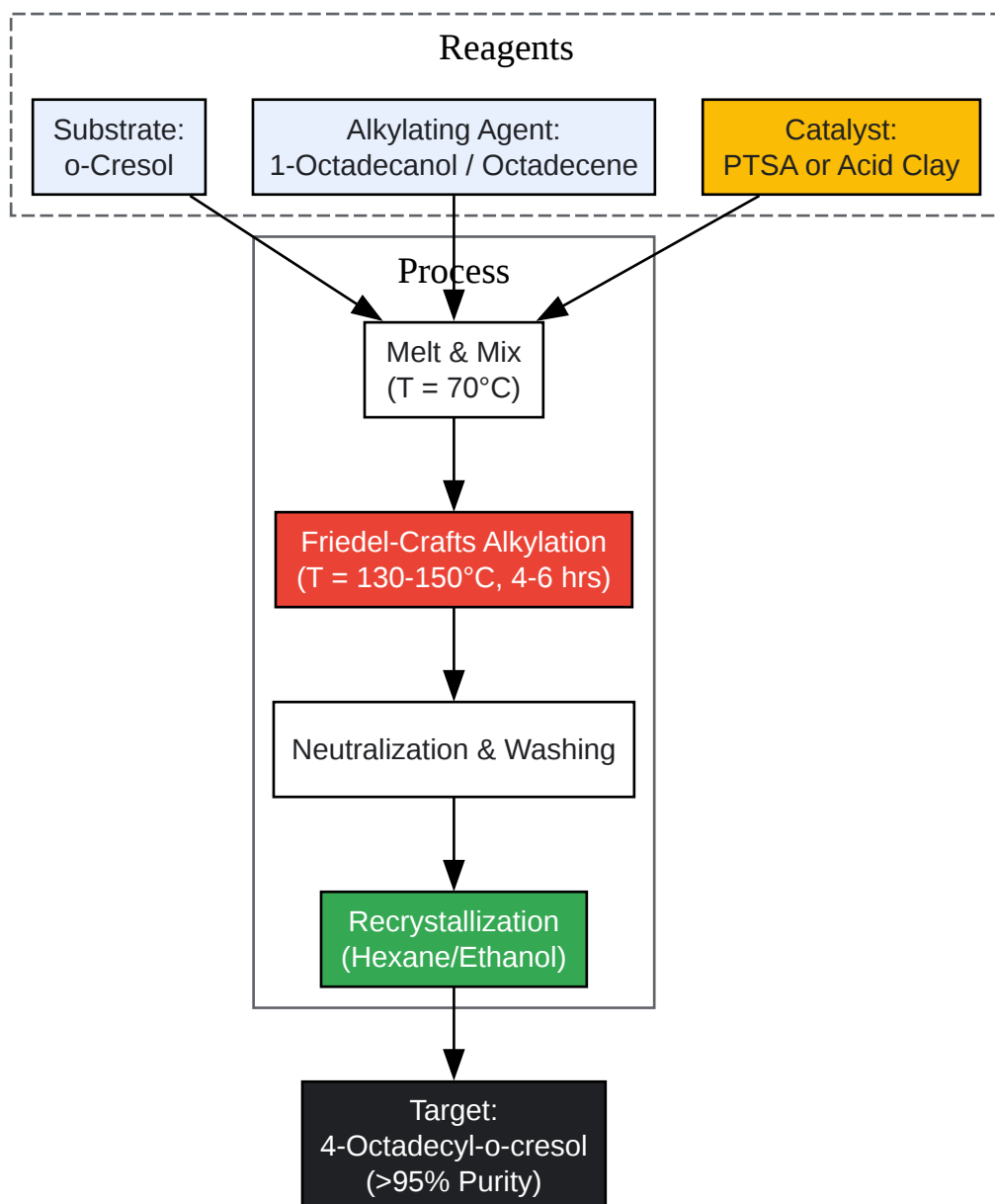
- Challenge: Phenol has three active sites (2 ortho, 1 para). Statistical mixtures of ortho/para isomers occur. High temperature favors the thermodynamic para product.

- 4-ODOC Synthesis: o-Cresol + Stearyl Alcohol



- Advantage:[1][2][3] The ortho position is already blocked by a methyl group. The other ortho position is sterically hindered. This directs the bulky C18 chain almost exclusively to the para position, resulting in higher regioselectivity without complex purification.

Synthesis Workflow Diagram



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Figure 2: Optimized synthetic pathway for high-purity **4-Octadecyl-o-cresol**.

Functional Performance & Reactivity[5]

Antioxidant Mechanism (The "Cresol Effect")

The defining technical advantage of 4-ODOC over 4-ODP is its enhanced performance as a primary antioxidant.

- H-Atom Abstraction: Phenols act as antioxidants by donating a Hydrogen atom to peroxy radicals ().
- Radical Stability: The resulting phenoxy radical is stabilized by resonance.
- Steric Role: In 4-ODOC, the ortho-methyl group provides steric bulk that protects the oxygen center from rapid side reactions (e.g., coupling with other radicals to form dimers), allowing the radical to persist long enough to trap a second radical chain. This is the "hindered phenol" principle, similar to BHT, though 4-ODOC is "partially hindered."

Solubility & Compatibility

- 4-ODP: Highly crystalline; can be difficult to dissolve in non-polar rubber matrices without heating.
- 4-ODOC: The symmetry-breaking methyl group disrupts the crystal lattice, often lowering the melting point and increasing solubility in aliphatic hydrocarbons and rubber compounds.

Experimental Protocols

Protocol A: Laboratory Synthesis of 4-Octadecyl-o-cresol

Objective: Synthesize 10g of 4-ODOC via acid-catalyzed alkylation.

- Setup: Equip a 100mL 3-neck round-bottom flask with a magnetic stirrer, Dean-Stark trap (if using alcohol), and nitrogen inlet.
- Charging: Add o-Cresol (3.24 g, 30 mmol) and 1-Octadecanol (8.11 g, 30 mmol).

- Catalysis: Heat to 80°C to melt. Add p-Toluenesulfonic acid (PTSA, 0.15 g).
- Reaction: Increase temperature to 140°C. Stir under nitrogen flow for 5 hours. Monitor water collection in Dean-Stark trap.
- Quenching: Cool to 90°C. Add 20mL toluene and wash with 10% NaHCO₃ solution (2 x 10mL) to remove acid.
- Isolation: Dry organic layer over MgSO₄. Rotovap to remove toluene.
- Purification: Recrystallize the waxy residue from Ethanol/Hexane (9:1). Cool to 4°C overnight. Filter white crystals.
- Yield: Expected yield ~75-85%.

Protocol B: HPLC Characterization

Objective: Quantify purity and distinguish from non-alkylated cresol.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 5µm).
- Mobile Phase:
 - A: Acetonitrile
 - B: Water (0.1% Formic Acid)
 - Gradient: 80% A to 100% A over 15 mins. Hold 100% A for 10 mins.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Phenolic absorption).
- Retention Time: 4-ODOC will elute significantly later than o-Cresol due to the C18 chain (approx 12-15 min range depending on dead volume).

Applications in Drug Development & Materials[6] Rubber Adhesion Promoters

4-Octadecyl-o-cresol is frequently cited in patent literature (e.g., for tire manufacturing) as a stabilizer and adhesion promoter. The ortho-methyl group prevents the "poisoning" of metal catalysts (like Cobalt salts) used in rubber curing, a problem observed with unhindered phenols like 4-ODP.

Lipid Nanoparticle (LNP) Stabilization

In drug delivery, alkylphenols are investigated as lipid-anchors.

- 4-ODP: Tends to pack tightly, potentially causing phase separation in fluid lipid bilayers.
- 4-ODOC: The methyl group creates a "cone" shape geometry (packing parameter > 1), which can help stabilize the curvature of lipid nanoparticles or liposomes, preventing aggregation.

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